# Technical Whitepaper: 4-Chloro-6-(chloromethyl)-2-methoxypyrimidine

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *4-Chloro-6-(chloromethyl)-2-methoxypyrimidine* |
| *CAS No.:* | *94170-69-1* |
| *Cat. No.:* | *B2972750* |

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Bifunctional Electrophile for Regioselective Heterocyclic Functionalization

## Executive Summary

**4-Chloro-6-(chloromethyl)-2-methoxypyrimidine** is a high-value pyrimidine intermediate characterized by two distinct electrophilic sites: an aromatic chloride at position C4 and an alkyl chloride at the C6-methyl position. Its strategic importance lies in its orthogonal reactivity, allowing researchers to selectively functionalize the exocyclic methyl group via

mechanisms before or after engaging the aromatic ring via

or Palladium-catalyzed cross-couplings. This scaffold is widely employed in the synthesis of kinase inhibitors, agrochemicals (sulfonylureas), and protein degraders (PROTACs).

## Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9][10]

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| Property | Data |
|---|---|
| CAS Number | 94170-69-1 |
| IUPAC Name | 4-Chloro-6-(chloromethyl)-2-methoxypyrimidine |
| Molecular Formula | |
| Molecular Weight | 193.03 g/mol |
| Appearance | White to pale yellow crystalline solid |
| Solubility | Soluble in DCM, EtOAc, THF; sparingly soluble in water |
| SMILES | COC1=NC(CCl)=CC(Cl)=N1 |
| Storage | 2–8°C, Inert atmosphere (Ar/N2), Moisture sensitive |

## Structural Analysis & Electronic Profile

The molecule features a pyrimidine core perturbed by three substituents:

- C2-Methoxy (

  ): Acts as an electron-donating group (EDG) by resonance, slightly deactivating the ring compared to a 2-chloro analog, but directing

  selectivity away from C2.

- C4-Chloro (

  ): A good leaving group activated by the adjacent ring nitrogens. It is susceptible to Nucleophilic Aromatic Substitution (

  ) but is kinetically slower than the chloromethyl group under mild conditions.

- C6-Chloromethyl (

  ): A primary alkyl halide. The adjacent electron-deficient pyrimidine ring exerts a strong inductive effect (

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), making this methylene carbon highly electrophilic and reactive toward

attack.

## Synthesis & Production Pathways

The industrial synthesis typically proceeds via the radical halogenation of the 6-methyl precursor. This route ensures the integrity of the aromatic chloride while selectively functionalizing the alkyl position.

## Pathway Diagram (Graphviz)

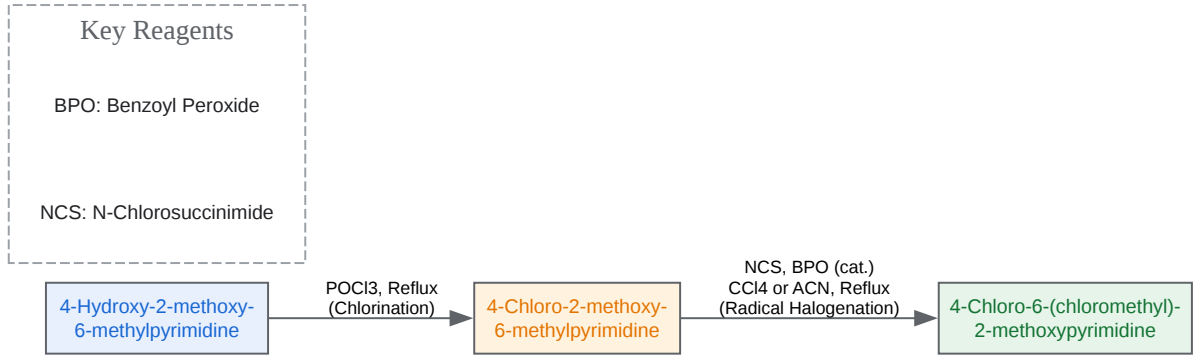


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Figure 1: Synthetic route from the hydroxy-methyl precursor involving aromatic chlorination followed by Wohl-Ziegler radical chlorination.[1][2][3][4]

## Detailed Experimental Protocol (Synthesis)

Note: This protocol is a generalized standard procedure for chloromethyl pyrimidines derived from established heterocyclic chemistry principles.

Step 1: Synthesis of Precursor (4-Chloro-2-methoxy-6-methylpyrimidine)

- Charge a reaction vessel with 4-hydroxy-2-methoxy-6-methylpyrimidine (1.0 eq).
- Add Phosphorus Oxychloride (

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, 5.0 eq) cautiously.

- Heat to reflux (approx. 105°C) for 2–4 hours until TLC indicates consumption of starting material.
- Workup: Cool to RT. Pour onto crushed ice/water (Exothermic!). Extract with Dichloromethane (DCM).[5] Wash organic layer with Sat.

  and Brine. Dry over

  and concentrate.

Step 2: Radical Chlorination to Target (CAS 94170-69-1)

- Dissolve the precursor (from Step 1) in anhydrous Carbon Tetrachloride (

  ) or Acetonitrile (

  ).
- Add N-Chlorosuccinimide (NCS, 1.1 eq).
- Add catalytic Benzoyl Peroxide (BPO, 0.05 eq) or AIBN.
- Reflux the mixture (75–80°C) for 6–12 hours. Monitor by HPLC/NMR for the formation of the monochloromethyl species. Caution: Over-reaction can lead to dichloromethyl byproducts.
- Purification: Filter off succinimide byproduct. Concentrate filtrate. Purify via silica gel column chromatography (Hexane/EtOAc gradient).

# Reactivity Profile & Regioselectivity[14]

The core value of this compound is the ability to react selectively with nucleophiles.[6]

## Selectivity Logic

- Kinetic Control (

  ): At room temperature, primary amines and thiols will preferentially attack the C6-Chloromethyl group. The transition state for

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is lower in energy than the Meisenheimer complex required for

at the C4 position.

- Thermodynamic/Forcing Conditions (

  ): The C4-Chloro group requires elevated temperatures or catalysis (acid/base) to be displaced, usually after the C6 position has been derivatized.

## Reactivity Flowchart (Graphviz)

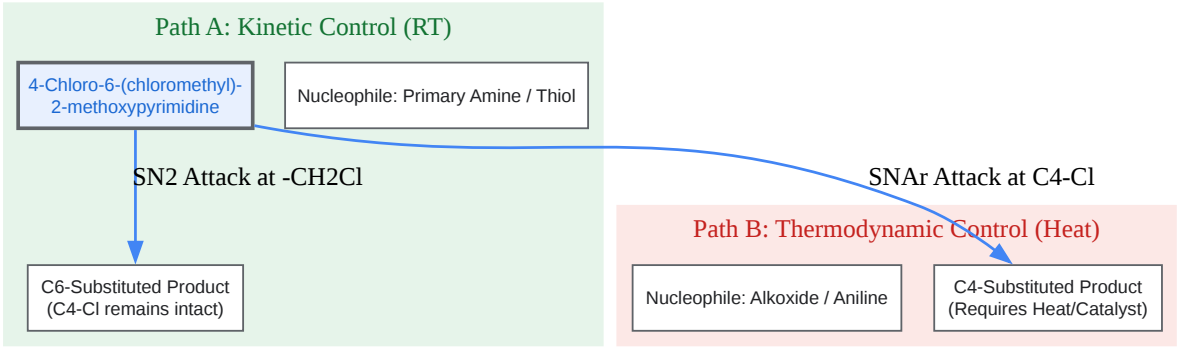


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Figure 2: Orthogonal reactivity map demonstrating selective functionalization pathways.

## Protocol: Selective Amination at C6 (Chloromethyl)

This reaction installs a linker or "warhead" while preserving the C4-Cl for later steps.

- Preparation: Dissolve **4-Chloro-6-(chloromethyl)-2-methoxypyrimidine** (1.0 eq) in anhydrous THF or DMF.
- Addition: Add

  (2.0 eq) followed by the amine nucleophile (1.0 eq) dropwise at 0°C.
- Reaction: Stir at 0°C to Room Temperature for 2–4 hours.

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- Critical Control Point: Do not heat. Heating may trigger side reactions at the C4 position.

- Validation: Monitor via LC-MS. The mass shift should correspond to

  .

- Workup: Dilute with water, extract with EtOAc, and concentrate.

## Safety & Handling (MSDS Highlights)

Signal Word: DANGER

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage). The chloromethyl group is a potent alkylator.
- Lachrymator: Vapors may cause severe eye irritation and tearing.
- Carcinogenicity: Suspected carcinogen due to alkylating potential (similar to benzyl chloride derivatives).

Handling Protocol:

- Always handle inside a certified chemical fume hood.
- Wear double nitrile gloves and chemical safety goggles.
- Quench all glassware and spills with dilute ammonia or NaOH to neutralize alkylating residues before disposal.

## References

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- To cite this document: BenchChem. [Technical Whitepaper: 4-Chloro-6-(chloromethyl)-2-methoxypyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2972750/docs#technical-whitepaper-4-chloro-6-chloromethyl-2-methoxypyrimidine]

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